

Unraveling the Enigma of Calcifediol Impurity 1: A Technical Guide

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Compound of Interest

Compound Name: *Calcifediol Impurity 1*

Cat. No.: *B15290685*

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Introduction

Calcifediol (25-hydroxyvitamin D3) is a critical prohormone in the vitamin D endocrine system, serving as the primary circulating form of vitamin D and the precursor to the active hormone, calcitriol. The purity of calcifediol is of utmost importance in therapeutic applications and research. "**Calcifediol Impurity 1**" is a recognized reference standard for analytical purposes, ensuring the quality and consistency of calcifediol preparations. While its chemical identity is established, its specific biological activity remains largely uncharacterized in publicly available scientific literature. This guide provides a comprehensive overview of the known information regarding **Calcifediol Impurity 1**, placed within the well-established context of the vitamin D metabolic and signaling pathways.

Chemical Identity of Calcifediol Impurity 1

A precise understanding of a molecule's structure is fundamental to postulating its potential biological interactions. The key chemical identifiers for **Calcifediol Impurity 1** are summarized below.

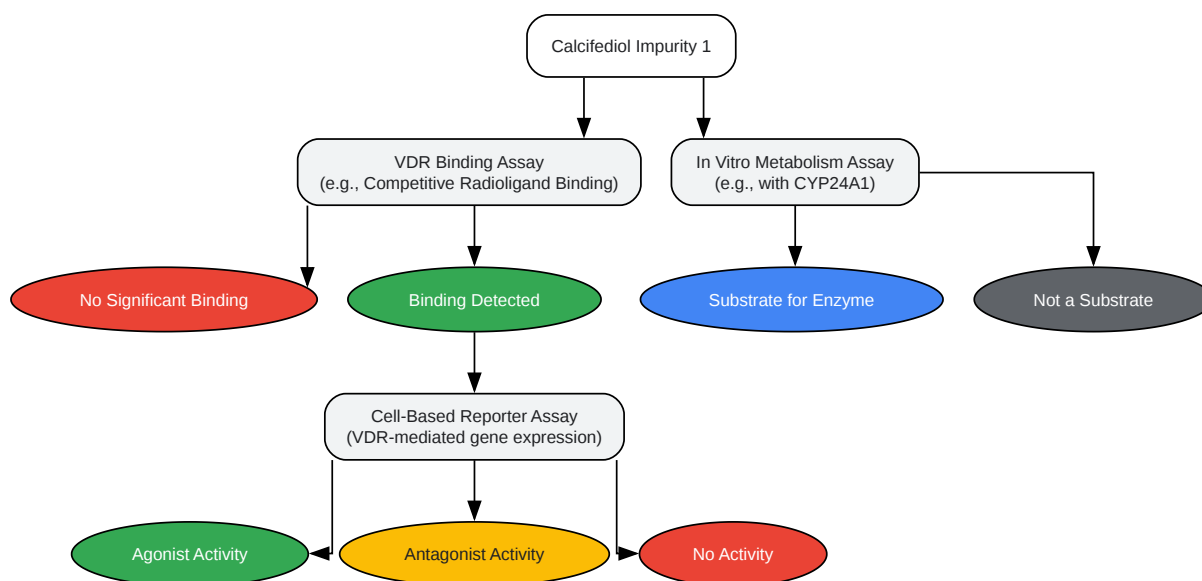
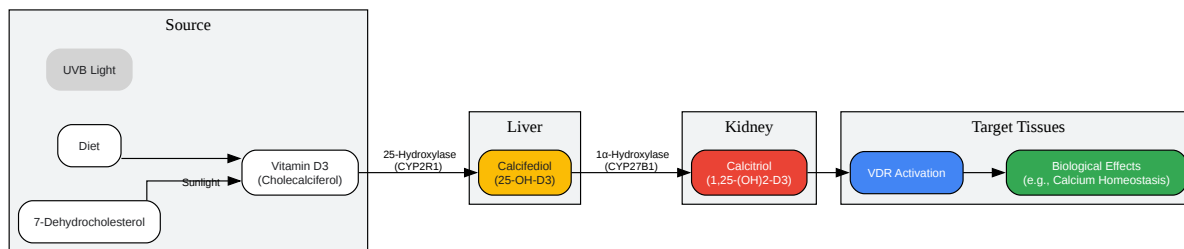
Property	Value	Reference(s)
CAS Number	23357-18-8	[1][2]
Molecular Formula	C ₂₇ H ₄₄ O ₂	[1][2]
Molecular Weight	400.65 g/mol	[1]
Synonym	(S)-3-((Z)-2-((1R,3aR,7aR)-1-((R)-6-Hydroxy-6-methylheptan-2-yl)-7a-methyl-2,3,3a,6,7,7a-hexahydro-1H-inden-4-yl)vinyl)-4-methylcyclohex-3-en-1-ol	[1][3]

The Vitamin D Metabolic and Signaling Pathway: The Context for Impurity Activity

To appreciate the potential biological relevance of any vitamin D-related compound, one must first understand the intricate pathway of its parent molecules. Vitamin D undergoes a two-step activation process to become biologically active.

- **Hepatic Hydroxylation:** Vitamin D₃ (cholecalciferol), derived from sun exposure or diet, is transported to the liver where it is hydroxylated by the enzyme 25-hydroxylase (primarily CYP2R1) to form calcifediol (25-hydroxyvitamin D₃).^[4] Calcifediol is the major circulating form of vitamin D and is used to determine a person's vitamin D status.^[5]
- **Renal Hydroxylation:** Calcifediol is then transported to the kidneys, where it undergoes a second hydroxylation by the enzyme 1 α -hydroxylase (CYP27B1) to form calcitriol (1,25-dihydroxyvitamin D₃), the biologically active form of vitamin D.^{[5][6]}

Calcitriol exerts its effects by binding to the Vitamin D Receptor (VDR), a nuclear receptor present in numerous tissues throughout the body.^[5] This binding allows the VDR to act as a transcription factor, modulating the expression of genes involved in a wide array of physiological processes, most notably calcium and phosphate homeostasis.^[5]



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